

6-Aminonicotinamide: Application Notes and Protocols for DMSO-Based Solutions

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Compound of Interest

Compound Name: 6-Aminonicotinamide

Cat. No.: B1662401

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **6-Aminonicotinamide** (6-AN), with a specific focus on its solubility and stability in Dimethyl Sulfoxide (DMSO). These guidelines are intended to ensure accurate and reproducible experimental outcomes.

Introduction

6-Aminonicotinamide (6-AN) is a potent antimetabolite and a well-established competitive inhibitor of the NADP⁺-dependent enzyme 6-phosphogluconate dehydrogenase (6PGD)[1][2][3]. As a key enzyme in the Pentose Phosphate Pathway (PPP), the inhibition of 6PGD by 6-AN disrupts cellular metabolism, leading to reduced production of NADPH and ribose-5-phosphate[4]. This mechanism underlies its utility in various research areas, including cancer biology, by inducing oxidative stress and enhancing the efficacy of chemotherapeutic agents[2].

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₇ N ₃ O	
Molecular Weight	137.1 g/mol	
Appearance	Crystalline solid	
Storage (Solid)	-20°C	
Stability (Solid)	≥ 4 years	

Solubility in DMSO

The solubility of **6-Aminonicotinamide** in DMSO can vary based on the purity of the solvent and the dissolution technique. It is crucial to use fresh, anhydrous DMSO to achieve maximum solubility, as DMSO is hygroscopic and absorbed moisture can reduce solubility.

Solvent	Solubility	Concentration (mM)	Notes	Reference
DMSO	~1 mg/mL	~7.29 mM	-	
DMSO	27 mg/mL	196.87 mM	Use fresh, anhydrous DMSO.	
DMSO	27.5 mg/mL	200.53 mM	Sonication is recommended to aid dissolution.	

Stability of DMSO Stock Solutions

Proper storage of **6-Aminonicotinamide** stock solutions in DMSO is critical to maintain its integrity and activity. It is highly recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can lead to degradation.

Storage Temperature	Duration	Notes	Reference
-80°C	1 year	Protect from light.	
-20°C	1 month	Protect from light.	

Note: While many compounds are stable in DMSO for extended periods, a small percentage may degrade over time. Regular quality control of stock solutions is advisable for long-term studies.

Experimental Protocols

Protocol for Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **6-Aminonicotinamide** in DMSO.

Materials:

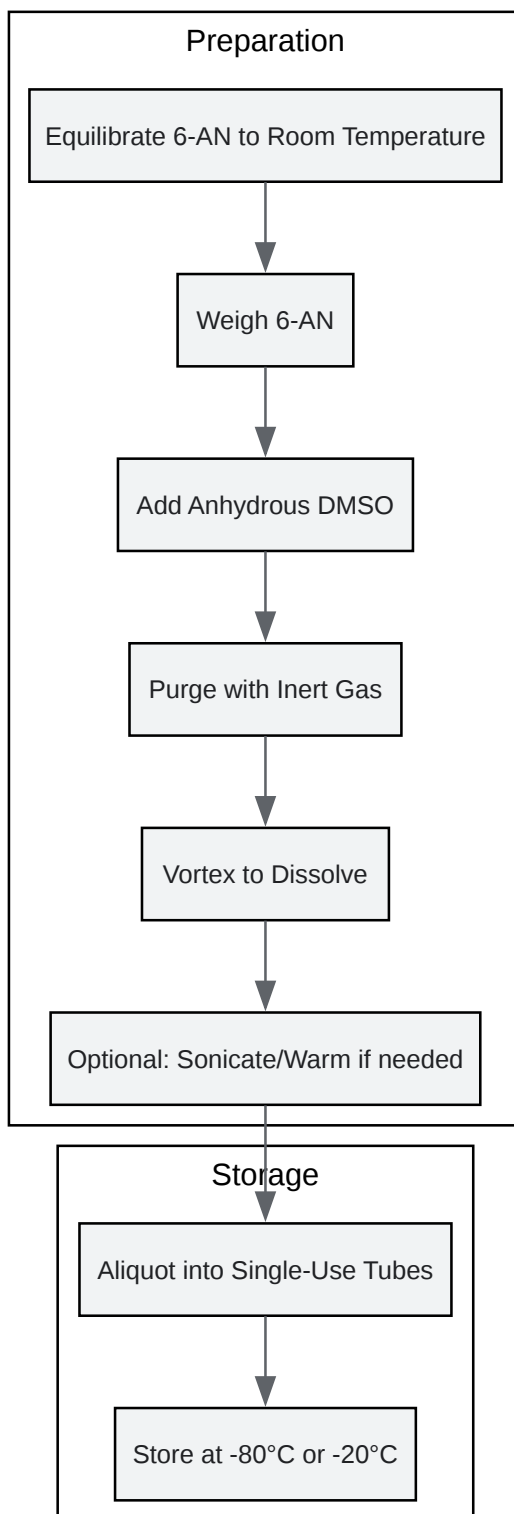
- **6-Aminonicotinamide** (crystalline solid)
- Anhydrous DMSO
- Inert gas (e.g., argon or nitrogen)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the **6-Aminonicotinamide** vial to room temperature before opening.

- Weigh out the required amount of **6-Aminonicotinamide** in a sterile tube. For 1 mL of a 10 mM solution, use 1.371 mg.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Purge the headspace of the tube with an inert gas to displace oxygen and minimize oxidation.
- Tightly cap the tube and vortex thoroughly until the solid is completely dissolved.
- If dissolution is slow, sonicate the solution for short intervals or gently warm the tube to 37°C.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Workflow for Preparing 6-AN DMSO Stock Solution

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Caption: Workflow for preparing and storing 6-AN in DMSO.

Protocol for Diluting DMSO Stock Solution for In Vitro Assays

For cell-based assays, the DMSO stock solution must be diluted to the final working concentration in the cell culture medium. It is recommended to first perform a serial dilution in DMSO before adding to the aqueous medium to prevent precipitation.

Procedure:

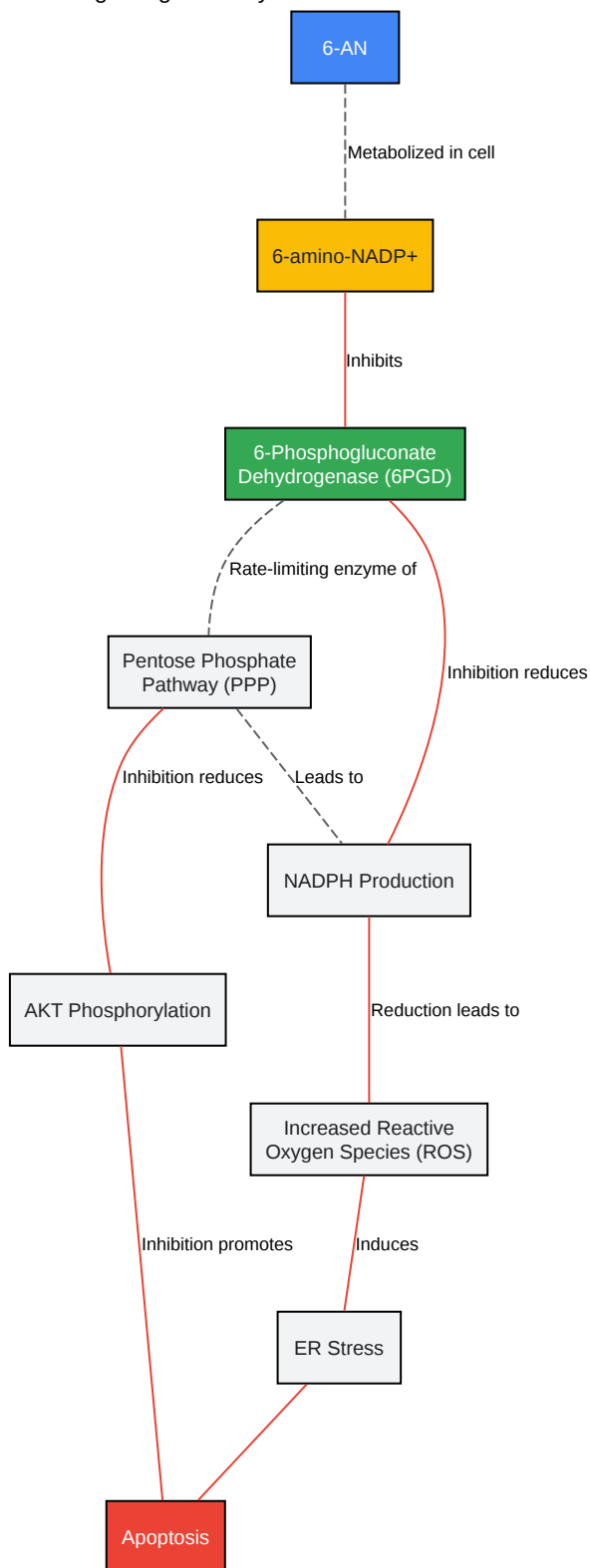
- Thaw a single-use aliquot of the 6-AN DMSO stock solution at room temperature.
- Perform any necessary intermediate dilutions in DMSO. For example, to get a 1 mM solution from a 10 mM stock, dilute 1:10 in DMSO.
- Add the diluted DMSO solution to the cell culture medium to achieve the final desired concentration. Ensure the final concentration of DMSO in the culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Mix the final solution thoroughly before adding it to the cells.

Note: Aqueous solutions of **6-Aminonicotinamide** are not recommended for storage for more than one day.

Mechanism of Action and Signaling Pathway

6-Aminonicotinamide primarily exerts its effects by inhibiting the Pentose Phosphate Pathway (PPP). It is metabolized within the cell to 6-amino-NADP⁺, which acts as a potent competitive inhibitor of 6-phosphogluconate dehydrogenase (6PGD). This inhibition leads to the accumulation of 6-phosphogluconate and a reduction in NADPH levels. The decrease in NADPH impairs the cell's antioxidant capacity and biosynthetic processes. This can lead to increased reactive oxygen species (ROS), inhibition of AKT phosphorylation, induction of ER stress, and ultimately, apoptosis.

Signaling Pathway of 6-Aminonicotinamide

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Caption: Mechanism of 6-AN via inhibition of the PPP.

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